

# ETH 157 (CAS Number: 61595-77-5): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ETH 157

Cat. No.: B1223098

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**ETH 157**, also known as Sodium Ionophore II, is a synthetic neutral carrier ionophore with the CAS number 61595-77-5. Its chemical name is N,N'-Dibenzyl-N,N'-diphenyl-1,2-phenylenedioxydiacetamide. This document provides an in-depth technical guide on **ETH 157**, focusing on its application in the construction of sodium-selective microelectrodes for the measurement of extracellular and intracellular sodium ion activity.

## Core Technical Data

The primary application of **ETH 157** is as the active component in the ion-selective membrane of potentiometric sensors designed for the accurate measurement of sodium ion concentrations.

## Physicochemical Properties

Property	Value	Reference
CAS Number	61595-77-5	
Molecular Formula	C <sub>36</sub> H <sub>32</sub> N <sub>2</sub> O <sub>4</sub>	
Molecular Weight	556.65 g/mol	
Appearance	Powder	
Solubility	DMSO: 100 mg/mL (requires sonication)	
Storage	Powder: -20°C for up to 3 years; In solvent: -80°C for up to 6 months	

## Performance Characteristics of Na<sup>+</sup>-Selective Microelectrodes using ETH 157

The following table summarizes the performance data of sodium-selective microelectrodes constructed with **ETH 157**.

Parameter	Value	Reference
Tip Diameter	~0.7 µm	[1]
Electrical Resistance	3 x 10 <sup>10</sup> Ω	[1]
90% Response Time	≤ 3 seconds	[1]
Potential Drift	≤ 0.2 mV / 3 hours	[1]
Slope	57.9 mV/decade	

## Selectivity Coefficients

The selectivity of an ion-selective electrode is a critical parameter that describes its preference for the primary ion over interfering ions. The selectivity coefficient,  $K_{\text{potNa,X}}$ , is a measure of this preference. The potentiometric selectivity coefficients for a sodium-selective electrode based on **ETH 157** are presented below.

Interfering Ion (X)	logKpotNa,X
H <sup>+</sup>	-1.4
K <sup>+</sup>	-0.4
Ca <sup>2+</sup>	-2.6
Mg <sup>2+</sup>	-4.0

## Experimental Protocols

### Preparation of the Sodium-Selective Liquid Membrane Cocktail

This protocol describes the preparation of the ion-selective cocktail used to create the liquid membrane for a sodium-selective electrode.

Materials:

- Sodium Ionophore II (**ETH 157**)
- Potassium tetrakis(p-chlorophenyl)borate (KTPClPB)
- Bis(2-ethylhexyl) sebacate (DOS) - plasticizer
- Poly(vinyl chloride) (PVC), high molecular weight
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Prepare a stock solution of the individual components in THF.
- In a clean glass vial, combine the components in the following weight percentages:
  - Sodium Ionophore II (**ETH 157**): 1.0 wt%
  - Potassium tetrakis(p-chlorophenyl)borate (KTPClPB): 0.1 wt%

- Bis(2-ethylhexyl) sebacate (DOS): 65.9 wt%
- Poly(vinyl chloride) (PVC): 33.0 wt%
- Add a sufficient volume of anhydrous THF to dissolve all components completely.
- Mix the solution thoroughly using a vortex mixer until a homogenous cocktail is obtained.
- Store the cocktail in a tightly sealed container at room temperature, protected from light.

## Construction of a Sodium-Selective Microelectrode

This protocol outlines the fabrication of a single-barreled sodium-selective microelectrode.

Materials:

- Borosilicate glass capillaries
- Micropipette puller
- Silanizing agent (e.g., N,N-dimethyltrimethylsilylamine)
- Sodium-selective liquid membrane cocktail (prepared as described above)
- Back-filling solution (e.g., 0.1 M NaCl)
- Ag/AgCl wire
- Microforge or beveler (optional)
- Micro-manipulator and recording setup

Procedure:

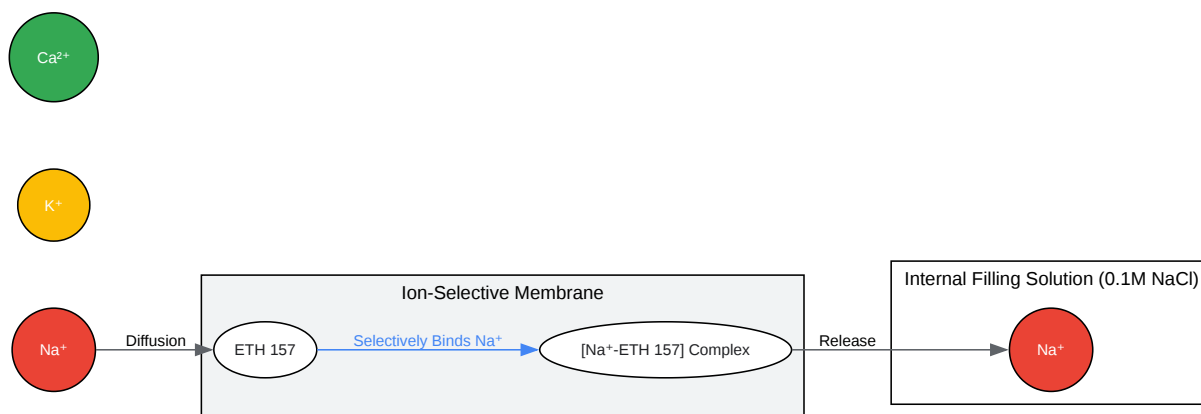
- Pulling the Micropipette: Pull a borosilicate glass capillary using a micropipette puller to create a fine tip with the desired diameter (e.g.,  $\sim 0.7 \mu\text{m}$ ).
- Silanization: To make the inner surface of the glass tip hydrophobic, expose it to a silanizing agent. This can be done by vapor deposition in a sealed container for a defined period.

Subsequently, bake the micropipettes in an oven to cure the silane layer.

- **Filling the Tip:** Under a microscope, carefully introduce the sodium-selective liquid membrane cocktail into the tip of the silanized micropipette. The cocktail will be drawn into the tip by capillary action, forming a column of a few hundred micrometers.
- **Back-filling:** Fill the remaining shank of the micropipette with the back-filling solution (0.1 M NaCl), ensuring no air bubbles are trapped between the ion-selective membrane and the filling solution.
- **Inserting the Electrode Wire:** Insert an Ag/AgCl wire into the back-filling solution to serve as the internal reference electrode.
- **Conditioning and Calibration:** Condition the electrode by soaking its tip in a solution of 0.1 M NaCl for several hours. Before use, calibrate the electrode using a series of standard sodium solutions of known concentrations to determine its slope and linear range.

## Visualizations

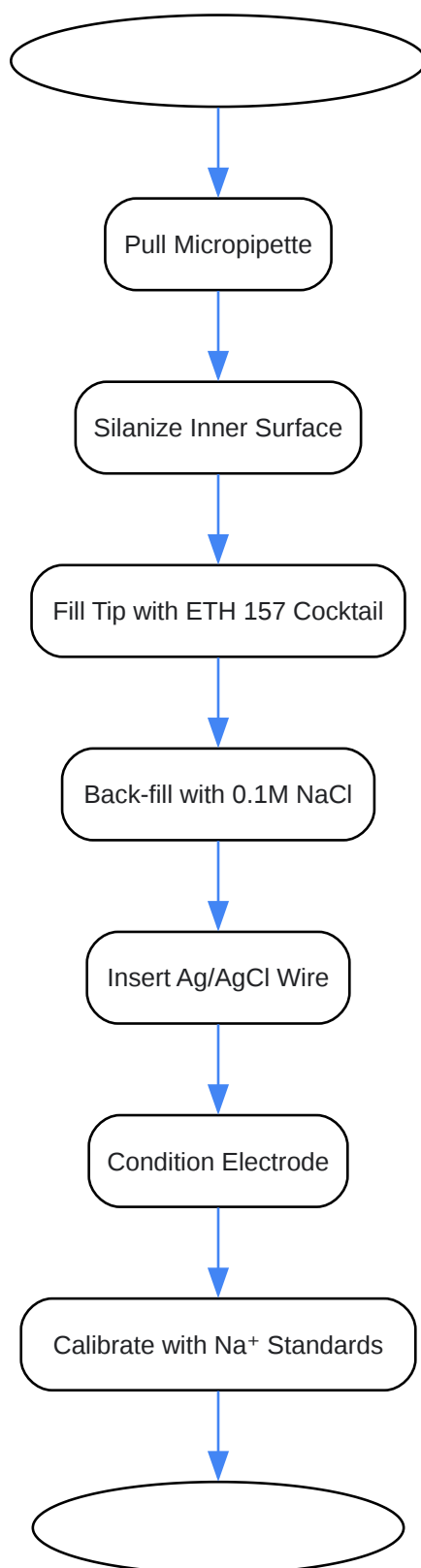
### Mechanism of the ETH 157-Based Sodium-Selective Electrode



[Click to download full resolution via product page](#)

Caption: Selective binding of  $\text{Na}^+$  by **ETH 157** within the membrane creates a potential difference.

## Experimental Workflow for Microelectrode Construction



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for fabricating a sodium-selective microelectrode.

## Signaling Pathways

Current scientific literature does not indicate a direct role for **ETH 157** in modulating biological signaling pathways. Its primary and well-documented application is as a synthetic ionophore in the fabrication of ion-selective electrodes for the quantitative measurement of sodium ions. As a measurement tool, it is used to study the role of sodium in various physiological processes, which are themselves components of signaling pathways (e.g., action potentials in neurons). However, **ETH 157** itself is not reported to be an active modulator of these pathways. Its function is to facilitate the transport of sodium ions across an artificial membrane within a sensor, not to alter ion fluxes across biological membranes in a physiological context.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [ETH 157 (CAS Number: 61595-77-5): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223098#eth-157-cas-number-61595-77-5-technical-data-sheet]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)